Environmental Fate and Biodegradability of Benzyl Laurate: A Technical Guide

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Compound of Interest		
Compound Name:	Benzyl laurate	
Cat. No.:	B086544	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and biodegradability of **benzyl laurate** (CAS No. 140-25-0). Due to a lack of available experimental data, this guide leverages widely accepted quantitative structure-activity relationship (QSAR) models, specifically the U.S. Environmental Protection Agency's EPI Suite™, to predict the environmental persistence and bioaccumulation potential of this compound. This information is crucial for conducting thorough environmental risk assessments.

Physicochemical Properties

Understanding the fundamental physicochemical properties of a substance is the first step in assessing its environmental fate. These properties govern how a chemical will partition between different environmental compartments such as water, soil, and air.

Property	Predicted Value	Method
Molecular Weight	290.45 g/mol	-
Melting Point	99.04 °C	MPBPWIN v1.43
Boiling Point	363.52 °C	MPBPWIN v1.43
Vapor Pressure	6.29E-005 mm Hg (at 25 °C)	MPBPWIN v1.43
Water Solubility	0.01491 mg/L (at 25 °C)	WSKOW v1.41
Log Octanol-Water Partition Coefficient (Log Kow)	6.99	KOWWIN v1.67
Henry's Law Constant	2.41E-04 atm-m³/mole	HENRYWIN v3.20 (Bond Method)

Environmental Fate Predictions

The following tables summarize the predicted environmental fate characteristics of **benzyl laurate** based on EPI Suite™ models.

Biodegradation

Biodegradation is a key process for the removal of organic chemicals from the environment. The BIOWIN model predicts the likelihood and rate of aerobic and anaerobic biodegradation.

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Biodegradation Prediction	Result	Interpretation
Aerobic Biodegradation		
Linear Model Prediction	Does not biodegrade fast	Unlikely to pass a ready biodegradability test.
Non-Linear Model Prediction	Does not biodegrade fast	Unlikely to pass a ready biodegradability test.
Ultimate Biodegradation Timeframe	Recalcitrant	Expected to persist in the aerobic environment.
Primary Biodegradation Timeframe	Recalcitrant	The initial breakdown of the molecule is expected to be slow.
MITI Linear Model Prediction	Not readily biodegradable	Fails to meet the criteria for ready biodegradability based on the MITI test.
MITI Non-Linear Model Prediction	Not readily biodegradable	Fails to meet the criteria for ready biodegradability based on the MITI test.
Anaerobic Biodegradation		
Model Prediction	Not expected to biodegrade anaerobically	Likely to persist in anaerobic environments such as sediments and some groundwater.

Hydrolysis

As an ester, **benzyl laurate** has the potential to undergo hydrolysis, breaking down into its constituent alcohol (benzyl alcohol) and carboxylic acid (lauric acid). The HYDROWIN model predicts the rate of this process at different pH levels.

pH	Half-life	Rate Constant (kh)
7	2.08 years	1.06E-04 day-1
8	76.0 days	9.12E-03 day-1

Note: The hydrolysis rate is predicted to be significantly faster under alkaline conditions.

Bioaccumulation

The potential for a chemical to accumulate in living organisms is a critical aspect of its environmental risk profile. The BCFBAF model predicts the bioconcentration factor (BCF) in fish.

Prediction Method	Log BCF	BCF	Interpretation
Arnot-Gobas Method (with metabolism)	1.95	89.13	Low potential for bioaccumulation.
Regression-Based Method	3.51	3236	Moderate to high potential for bioaccumulation.

Note: The significant difference between the two prediction methods highlights the uncertainty in bioaccumulation potential and underscores the need for experimental verification.

Experimental Protocols

To definitively determine the environmental fate of **benzyl laurate**, standardized experimental studies are required. The following are summaries of key OECD guidelines relevant to the endpoints discussed.

Ready Biodegradability (OECD 301)

These tests are stringent screening methods that assess the potential for a chemical to undergo rapid and ultimate biodegradation in an aerobic aqueous medium. A positive result (passing the test) generally indicates that the substance will not persist in the environment.

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Example Protocol: OECD 301B - CO_2 Evolution Test

- Test Setup: A defined concentration of the test substance (e.g., 10-20 mg/L of Total Organic Carbon) is added to a mineral medium inoculated with a mixed population of microorganisms from a source like activated sludge. Control flasks (inoculum only) and reference flasks (with a readily biodegradable substance like sodium benzoate) are run in parallel.

- Incubation: The flasks are incubated in the dark at a controlled temperature (e.g., 20-25°C) for 28 days. The flasks are continuously aerated with CO_2-free air.

- Measurement: The CO_2 produced from the biodegradation of the test substance is trapped in a solution of barium hydroxide or sodium hydroxide. The amount of trapped CO_2 is determined by titration.

- Endpoint: The percentage of biodegradation is calculated based on the amount of CO_2 produced relative to the theoretical maximum amount of CO_2 that could be produced from the amount of test substance added.

- Pass Criteria: To be considered "readily biodegradable," the substance must achieve at least 60% biodegradation within a 10-day window during the 28-day test period.

Inherent Biodegradability (OECD 302)

These tests are designed to assess whether a chemical has the potential to biodegrade under favorable conditions, such as a prolonged exposure time and a higher concentration of microorganisms. A positive result suggests that the substance is not indefinitely persistent.

Example Protocol: OECD 302B - Zahn-Wellens/EMPA Test

- Test Setup: A relatively high concentration of the test substance (e.g., 50-400 mg/L of Dissolved Organic Carbon - DOC) is incubated with a high concentration of activated sludge in a mineral medium.

- Incubation: The mixture is aerated and agitated in the dark or diffuse light at a controlled temperature for up to 28 days.

- Measurement: The DOC of the filtered solution is measured at regular intervals.

- Endpoint: The percentage of biodegradation is calculated from the removal of DOC over time, corrected for any removal in the control flasks.

- Interpretation: A removal of DOC greater than 20% indicates inherent, primary biodegradability. A removal of greater than 70% indicates inherent, ultimate biodegradability.

## Bioaccumulation in Fish (OECD 305)

This test guideline describes procedures for determining the bioconcentration factor (BCF) of a chemical in fish.

Example Protocol: Aqueous Exposure Bioconcentration Fish Test

- Acclimation: Fish of a suitable species (e.g., rainbow trout, zebrafish) are acclimated to the test conditions.

- Uptake Phase: A group of fish is exposed to a constant, sublethal concentration of the test substance in water under flow-through conditions for a period of 28 days, or until a steady-state concentration in the fish is reached. The concentration of the test substance in the water and in the fish tissue is measured at regular intervals.

- Depuration Phase: The fish are then transferred to a clean, flowing water system and the concentration of the test substance in their tissues is measured over time until it is significantly reduced.

- Endpoint: The bioconcentration factor (BCF) is calculated as the ratio of the concentration of the test substance in the fish to the concentration in the water at steady state. A kinetic BCF can also be calculated from the uptake and depuration rate constants.
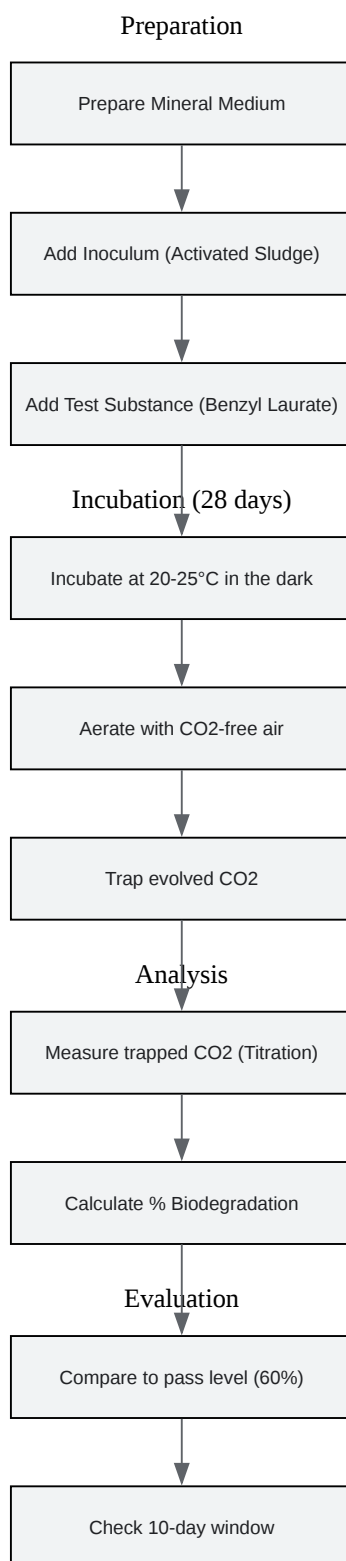
Visualizations

The following diagrams illustrate key concepts and workflows related to the environmental fate and biodegradability assessment of **benzyl laurate**.
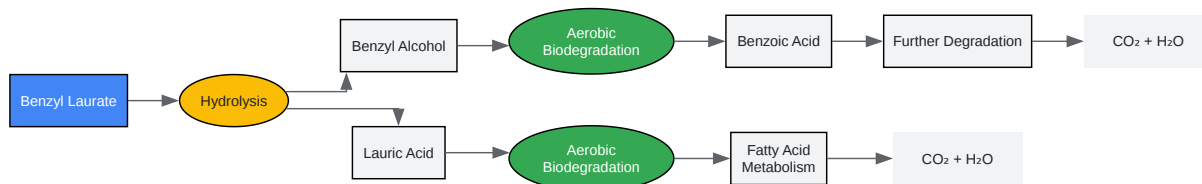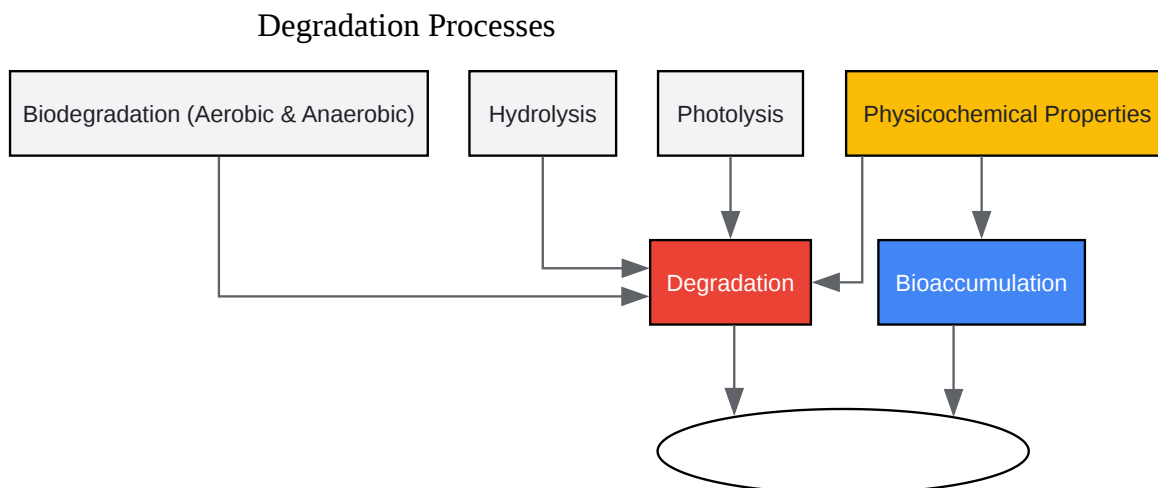
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Caption: Predicted aerobic biodegradation pathway of **benzyl laurate**.

Preparation

Prepare Mineral Medium

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Add Inoculum (Activated Sludge)

↓

Add Test Substance (Benzyl Laurate)

Incubation (28 days)

Incubate at 20-25°C in the dark

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Aerate with CO2-free air

↓

Trap evolved CO2

Analysis

Measure trapped CO2 (Titration)

↓

Calculate % Biodegradation

Evaluation

Compare to pass level (60%)

↓

Check 10-day window

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Caption: Generalized workflow for an OECD 301B Ready Biodegradability Test.

Degradation Processes

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Caption: Logical relationships in an environmental fate assessment.

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